Preparation of LSD1 inhibitors using cyclopropanamine intermediates

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-[4-(Trifluoromethoxy)phenyl]cyclopropanamine*
CAS No.:	*1200798-12-4*
Cat. No.:	*B3089859*

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Application Note: Precision Synthesis and Evaluation of Cyclopropanamine-Based LSD1 Inhibitors

Introduction

Lysine-Specific Demethylase 1 (LSD1/KDM1A) is a critical epigenetic eraser that demethylates mono- and di-methylated histone H3 lysine 4 (H3K4me1/2), typically repressing gene transcription.[1] Its overexpression in acute myeloid leukemia (AML) and small-cell lung cancer (SCLC) has made it a high-priority therapeutic target.

The most successful class of LSD1 inhibitors utilizes the trans-2-phenylcyclopropylamine (TCP) scaffold. These molecules act as mechanism-based inactivators (suicide inhibitors). Unlike reversible competitive inhibitors, TCP derivatives undergo catalytic oxidation by the LSD1-FAD cofactor, triggering a radical ring-opening event that forms a covalent adduct with FAD, permanently disabling the enzyme.

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This guide details the end-to-end workflow for developing these inhibitors, from the stereoselective synthesis of the cyclopropanamine (CPA) core to biochemical validation.

Mechanism of Action

Understanding the mechanism is prerequisite to rational design. The inhibition relies on the single-electron transfer (SET) capacity of the cyclopropyl ring.



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Figure 1: Mechanism-based inactivation of LSD1 by cyclopropanamines. The strained ring acts as a "warhead" triggered only within the active site.

Strategic Synthesis: The Chiral Core

The biological activity of TCP derivatives resides predominantly in the (1R, 2S) enantiomer (derived from the (+)-trans acid). Racemic synthesis is acceptable for initial screening, but lead optimization requires enantiopure scaffolds.

Protocol 1: Synthesis of (1R, 2S)-2-Phenylcyclopropan-1-amine

This protocol utilizes a Curtius rearrangement strategy starting from trans-cinnamic acid derivatives.

Reagents:

- Styrene, Ethyl diazoacetate (EDA)
- Rhodium(II) acetate dimer (Catalyst)

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- LiOH, THF, MeOH
- Diphenylphosphoryl azide (DPPA), Triethylamine (TEA), tert-Butanol
- 4M HCl in Dioxane

Step-by-Step Workflow:

- Cyclopropanation (The Scaffold Formation):
  - Setup: Flame-dried 3-neck flask under Argon.
  - Reaction: Add styrene (1.0 equiv) and Rh2(OAc)4 (0.5 mol%). Heat to 40°C.
  - Addition: Add Ethyl diazoacetate (1.2 equiv) via syringe pump over 4 hours (slow addition prevents dimerization of carbene).
  - Workup: Remove excess styrene in vacuo. Purify via silica flash chromatography (Hexanes/EtOAc 95:5).
  - Result: Racemic trans-ethyl 2-phenylcyclopropanecarboxylate (major diastereomer).
- Hydrolysis & Resolution (The Chiral Break):
  - Hydrolyze the ester using LiOH (3 equiv) in THF/H2O (1:1) at 60°C for 4 hours. Acidify to pH 2 to precipitate the racemic acid.
  - Resolution: Dissolve racemic acid in boiling ethanol. Add 0.5 equiv of (R)-(+)-1-phenylethylamine.
  - Cool slowly to 4°C. Collect crystals. Recrystallize 2x from EtOH/Water.
  - Acidify salt with 1M HCl and extract with EtOAc to yield (1R, 2R)-2-phenylcyclopropanecarboxylic acid.
- Curtius Rearrangement (The Amine Installation):
  - Dissolve (1R, 2R)-acid (1.0 equiv) in anhydrous Toluene.

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- Add TEA (1.1 equiv) and DPPA (1.1 equiv). Stir at RT for 1 hour (Acyl azide formation).
- Heat to 90°C for 2 hours. Evolution of N2 gas indicates isocyanate formation.
- Add excess tert-butanol (5 equiv) and reflux for 12 hours.
- Result: N-Boc-protected amine with retention of configuration.

- Deprotection:
  - Treat the Boc-intermediate with 4M HCl in Dioxane (1 hour, RT).
  - Precipitate with Et2O. Filter.
  - Final Product: (1R, 2S)-2-phenylcyclopropan-1-amine hydrochloride.

Protocol 2: Library Functionalization

To create potent LSD1 inhibitors (e.g., analogs of ORY-1001 or GSK2879552), the amine core is coupled to a heteroaromatic "tail" which occupies the substrate binding channel.

Method A: Reductive Amination (Preferred for secondary amines)

- Reactants: (1R, 2S)-TCP HCl salt (1.0 equiv), Heteroaryl-Aldehyde (1.0 equiv), TEA (1.0 equiv).
- Solvent: 1,2-Dichloroethane (DCE).
- Procedure:
  - Mix Amine, Aldehyde, and TEA in DCE. Stir 30 min.
  - Add Sodium triacetoxyborohydride (STAB, 1.5 equiv).
  - Stir 16h at RT.
  - Quench with sat. NaHCO3. Extract with DCM.[2][3]
- Purification: Reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

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Method B: Amide Coupling (For amide linkers)

- Use HATU (1.2 equiv) and DIPEA (3 equiv) in DMF to couple the TCP-amine with a heteroaryl-carboxylic acid.

Protocol 3: Biochemical Validation (LSD1 Demethylase Assay)

This assay measures the H2O2 produced during the demethylation of a methylated peptide substrate using a peroxidase-coupled fluorescent readout (Amplex Red).

Materials:

- Enzyme: Recombinant Human LSD1 (residues 158-end).
- Substrate: H3K4me2 peptide (ARTK(me2)QTARKSTGGKAPRKQLA).
- Detection: Amplex Red reagent + Horseradish Peroxidase (HRP).
- Buffer: 50 mM Tris-HCl (pH 8.5), 50 mM NaCl, 0.01% Tween-20.

Assay Workflow:

- Inhibitor Pre-incubation:
  - Prepare 3-fold serial dilutions of the inhibitor in DMSO.
  - Add 5 µL inhibitor to 20 µL Enzyme Mix (20 nM LSD1 final).
  - Critical Step: Incubate for 15 minutes at RT. Since these are covalent inhibitors, potency is time-dependent. Consistent pre-incubation is mandatory.
- Reaction Initiation:
  - Add 25 µL Substrate Mix (20 µM H3K4me2 peptide, 50 µM Amplex Red, 1 U/mL HRP).
  - Final Volume: 50 µL.

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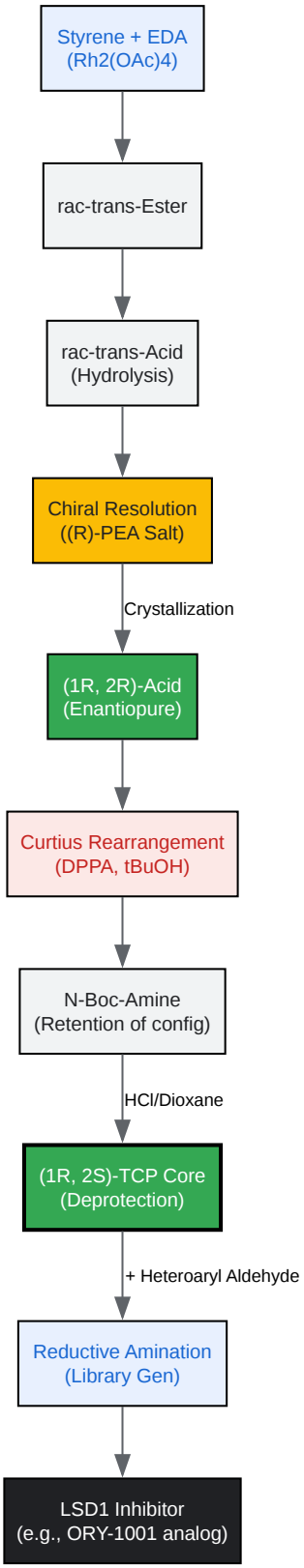
- Kinetic Readout:
  - Measure Fluorescence (Ex 530 nm / Em 590 nm) every 2 minutes for 60 minutes on a plate reader.
- Data Analysis:
  - Calculate the slope (RFU/min) of the linear portion of the curve.
  - Normalize slope to DMSO control (100% activity).
  - Fit to 4-parameter logistic equation to determine IC50.

Quantitative Data Summary Table:

Parameter	Value / Condition	Notes
Enzyme Conc.	10–20 nM	Keep low to stay below inhibitor Ki
Substrate (H3K4me2)	10–20 µM	Near Km value for sensitivity
Pre-incubation	15–30 mins	Essential for covalent inhibitors (k_inact)
Z' Factor	> 0.6	Required for HTS validation
Reference IC50 (TCP)	~20–30 µM	Weak inhibitor (Baseline)
Reference IC50 (ORY-1001)	< 20 nM	Potent Positive Control

Synthetic Workflow Diagram

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Figure 2: Synthetic route for producing enantiopure LSD1 inhibitors starting from styrene.

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Expert Notes & Troubleshooting

- Safety Warning: The Curtius rearrangement involves acyl azides, which are potentially explosive. Do not concentrate acyl azides to dryness. Conduct the rearrangement in solution (Toluene) behind a blast shield.
- Stereochemistry: The numbering changes between the acid and the amine due to IUPAC priority rules, but the relative spatial arrangement is retained. The (1R, 2R)-acid yields the (1R, 2S)-amine.
- Assay Interference: Amplex Red is sensitive to reducing agents. Avoid DTT or Mercaptoethanol in the inhibitor stock or assay buffer, as they will quench the H2O2 signal and produce false positives.
- Selectivity: To ensure LSD1 selectivity over MAO-A/B, counter-screen your hits against MAO-B (using tyramine as substrate). Bulky substituents on the amine nitrogen typically improve LSD1 selectivity by exploiting the larger active site cavity of LSD1 compared to MAOs.

References

- Maes, T., et al. (2018). "ORY-1001, a Potent and Selective Covalent KDM1A Inhibitor, for the Treatment of Acute Leukemia." Cancer Cell. Link
- Yang, M., et al. (2007).[1] "Structural basis for the inhibition of the LSD1 histone demethylase by the antidepressant trans-2-phenylcyclopropylamine."[4] Biochemistry. Link
- Mimasu, S., et al. (2010). "Structurally Insightful Design of LSD1 Inhibitors using Tranylcypromine Derivatives." Biochemistry. Link
- Binda, C., et al. (2010).[1] "Biochemical and structural characterization of the interaction of LSD1 with the tranylcypromine derivative 4-bromo-TCP." Journal of the American Chemical Society. Link
- Revvity (PerkinElmer). "AlphaLISA LSD1 Histone H3-Lysine 4 Demethylase Assay Technical Note." Link (Search: LSD1 AlphaLISA)

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Sources

- 1. LSD1 inhibitors for cancer treatment: Focus on multi-target agents and compounds in clinical trials - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Structural basis for the inhibition of the LSD1 histone demethylase by the antidepressant trans-2-phenylcyclopropylamine - PubMed [pubmed.ncbi.nlm.nih.gov]
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